

Application Notes and Protocols for the Preparation of Abd110 Stock Solutions

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Compound of Interest

Compound Name: *Abd110*
Cat. No.: *B12379177*

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Introduction

Abd110 is a potent and selective Lenalidomide-based Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Ataxia Telangiectasia and Rad3-related (ATR) kinase, a key regulator in the DNA damage response (DDR) pathway.[1][2] As a PROTAC, **Abd110** functions by simultaneously binding to ATR kinase and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of ATR.[1] This targeted degradation approach offers a powerful tool for studying the therapeutic potential of ATR inhibition in various research models.

These application notes provide a detailed protocol for the preparation, handling, and storage of **Abd110** stock solutions to ensure consistent and reproducible results in downstream assays.

Physicochemical Properties and Storage Recommendations

A comprehensive understanding of the physicochemical properties of **Abd110** is crucial for its proper handling and the preparation of stable stock solutions.

Property	Value
Chemical Name	Abd110
CAS Number	3021581-79-0[1][2]
Molecular Formula	C41H42N8O7S[2][3]
Molecular Weight	790.89 g/mol [2][3]
Appearance	Solid
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)[2]
Storage (Solid)	Store at -20°C for up to 2 years.[2]
Storage (in DMSO)	Store at 4°C for up to 2 weeks or at -80°C for up to 6 months.[2]

Experimental Protocol: Preparation of a 10 mM Abd110 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Abd110** in DMSO, a common starting concentration for many in vitro assays.

Materials:

- **Abd110** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protecting microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile filter tips

Procedure:

- Equilibration: Before opening, allow the vial of solid **Abd110** to equilibrate to room temperature to prevent the condensation of moisture.
- Weighing: Using a calibrated analytical balance in a chemical fume hood, accurately weigh the desired amount of **Abd110**. To prepare 1 mL of a 10 mM stock solution, weigh out 7.91 mg of **Abd110**.
 - Calculation:
 - $\text{Weight (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Weight (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 790.89 \text{ g/mol} \times 1000 \text{ mg/g} = 7.91 \text{ mg}$
- Dissolution: Transfer the weighed **Abd110** powder into a sterile, light-protected tube. Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- Mixing: Tightly cap the tube and vortex the solution until the **Abd110** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can lead to compound degradation, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes.[4][5] Store the aliquots at -80°C for long-term storage (up to 6 months).[2] For short-term use, aliquots can be stored at 4°C for up to 2 weeks.[2]

Preparation of Working Solutions

For cell-based assays and other in vitro experiments, the high-concentration DMSO stock solution must be further diluted to the desired final concentration in the appropriate aqueous buffer or cell culture medium.

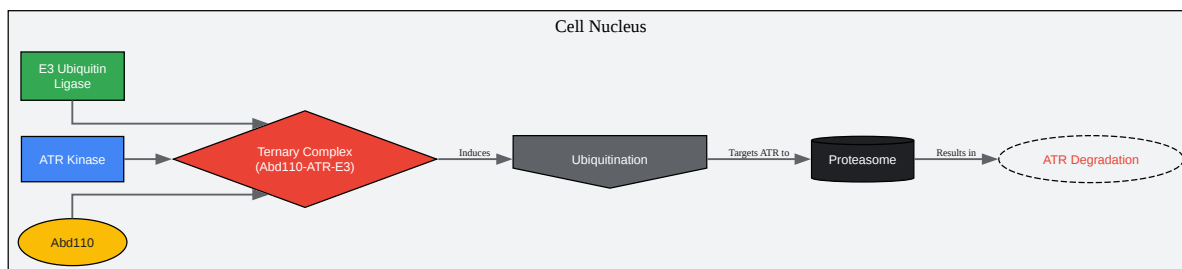
Procedure:

- Thawing: On the day of the experiment, thaw a single aliquot of the 10 mM **Abd110** stock solution at room temperature.
- Serial Dilution: It is recommended to perform initial serial dilutions of the DMSO stock solution in DMSO before the final dilution into an aqueous medium. This helps to prevent the precipitation of the compound.
- Final Dilution: Add the final diluted DMSO sample to your buffer or cell culture medium to reach the desired working concentration. The final concentration of DMSO in the assay should be kept low (typically below 0.5%) to avoid solvent-induced toxicity to cells.[4]
- Mixing: Mix the working solution thoroughly by gentle pipetting or inversion. Avoid vigorous vortexing, which may cause the compound to precipitate.
- Use Immediately: It is best practice to prepare working solutions fresh for each experiment and use them immediately.

Safety Precautions

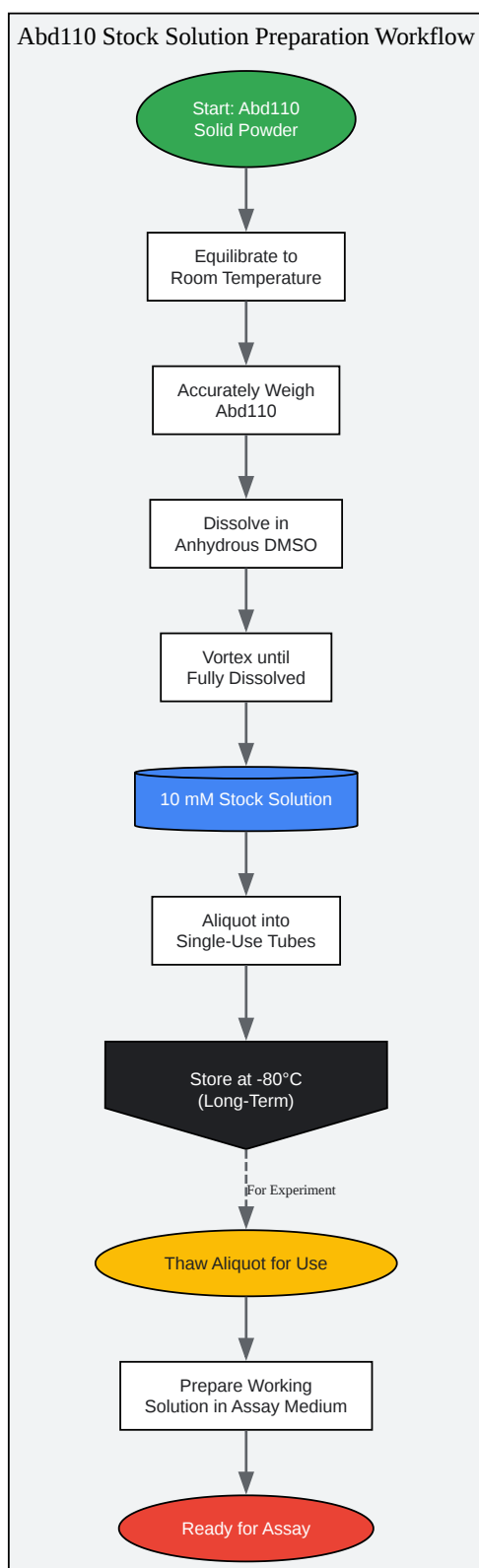
- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Abd110** and DMSO.
- Handle the solid compound and concentrated DMSO stock solutions in a well-ventilated area or a chemical fume hood.
- DMSO is known to facilitate the absorption of other chemicals through the skin; therefore, avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **Abd110** for comprehensive safety and handling information.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Mechanism of **Abd110**-induced ATR kinase degradation.



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Caption: Workflow for preparing **Abd110** stock and working solutions.

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